

Thermodynamic properties of 1-Chloroethane

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 1-Chloroethane

CAS No.: 16520-13-1

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An In-depth Technical Guide on the Thermodynamic Properties of **1-Chloroethane**

Introduction

1-Chloroethane ($\text{CH}_3\text{CH}_2\text{Cl}$), commonly known as ethyl chloride, is a halogenated organic compound with significant industrial and historical applications.[1] At standard temperature and pressure, it exists as a colorless, flammable gas with a characteristic ethereal odor.[2][3][4][5] Due to its low boiling point of approximately 12.3°C , it is often handled as a compressed, liquefied gas.[1][6] Historically used in the production of tetraethyllead, an anti-knock gasoline additive, its applications have evolved to include roles as an ethylating agent in the synthesis of dyes and pharmaceuticals, a refrigerant, a solvent, and a topical anesthetic for minor medical procedures.[1][3][4]

A thorough understanding of the thermodynamic properties of **1-chloroethane** is critical for its safe handling, process optimization, and application in chemical synthesis. This guide provides a comprehensive overview of its core thermodynamic data, details the experimental protocols used for their determination, and illustrates relevant chemical pathways and workflows.

Physicochemical and Thermodynamic Data

The fundamental physicochemical and thermodynamic properties of **1-chloroethane** are summarized in the tables below. These values have been compiled from critically evaluated data sources and peer-reviewed literature.

Table 1: General Physicochemical Properties of 1-Chloroethane

Property	Value	Reference
Molecular Formula	C ₂ H ₅ Cl	[3][5]
Molar Mass	64.51 g·mol ⁻¹	[1]
Boiling Point (at 1 atm)	12.27 °C (285.42 K)	[1]
Melting Point	-138.7 °C (134.5 K)	[1]
Flash Point	-50 °C	[2]
Auto-ignition Temperature	519 °C	[2]
Vapor Pressure	133.3 kPa at 20 °C	[2]
Density (liquid)	0.8898 g·cm ⁻³ at 25 °C	[1]
Solubility in Water	0.574 g/100 mL at 20 °C	[1][2]

Table 2: Standard Enthalpy, Entropy, and Gibbs Free Energy of Formation

Standard state: Ideal gas at 298.15 K and 1 bar.

Property	Value	Units	Reference
Standard Enthalpy of Formation ($\Delta_f H^\circ$)	-112.21 ± 0.25	kJ·mol ⁻¹	[7]
Standard Molar Entropy (S°)	275.9 J·mol ⁻¹ ·K ⁻¹	J·mol ⁻¹ ·K ⁻¹	[1]

Note: Enthalpy of formation for the crystalline/liquid phase is reported as -135.81 ± 0.20 $\text{kJ}\cdot\text{mol}^{-1}$ at 298.15 K.[8]

Table 3: Phase Change Thermodynamics

Property	Value	Units	Reference
Enthalpy of Vaporization ($\Delta_{\text{vap}}H^\circ$)	24.3 $\text{kJ}\cdot\text{mol}^{-1}$	$\text{kJ}\cdot\text{mol}^{-1}$	[9]
Enthalpy of Fusion ($\Delta_{\text{fus}}H^\circ$)	4.58 $\text{kJ}\cdot\text{mol}^{-1}$	$\text{kJ}\cdot\text{mol}^{-1}$	[10]

Table 4: Isobaric Heat Capacity (C_p)

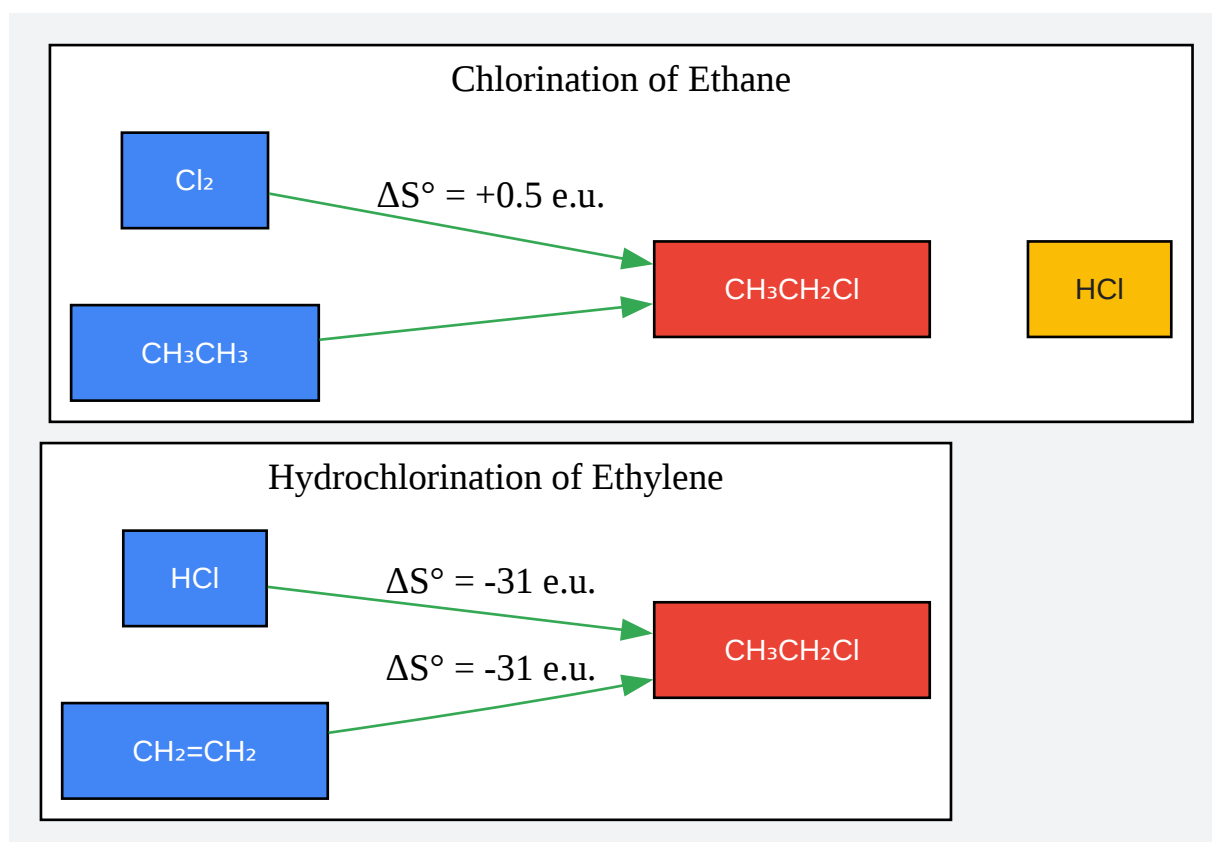
Phase	Temperature (K)	C_p Value ($\text{J}\cdot\text{mol}^{-1}\cdot\text{K}^{-1}$)	Reference
Liquid	288	109.6	[11]
Liquid	290	103.3	[11]
Liquid	298	108.8	[11]
Ideal Gas	300	65.5	[10]
Ideal Gas	400	80.3	[10]
Ideal Gas	500	92.8	[10]

Reaction Thermodynamics: Synthesis Pathways

1-Chloroethane is primarily synthesized via two main industrial routes: the hydrochlorination of ethylene and the chlorination of ethane. The thermodynamics of these reactions differ significantly.

- Hydrochlorination of Ethylene: $\text{CH}_2=\text{CH}_2 (\text{g}) + \text{HCl} (\text{g}) \rightarrow \text{CH}_3\text{CH}_2\text{Cl} (\text{g})$
- Chlorination of Ethane: $\text{CH}_3\text{CH}_3 (\text{g}) + \text{Cl}_2 (\text{g}) \rightarrow \text{CH}_3\text{CH}_2\text{Cl} (\text{g}) + \text{HCl} (\text{g})$

The reaction involving the addition of HCl to ethylene is characterized by a significant decrease in entropy (ΔS° is -31 e.u.) because two gaseous reactant molecules combine to form a single gaseous product molecule, leading to a more ordered system.[12] Conversely, the chlorination of ethane has a near-zero entropy change (ΔS° is +0.5 e.u.) as the number of moles of gas remains constant throughout the reaction.[12]



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Caption: Synthesis pathways for **1-chloroethane**.

Experimental Protocols

The determination of thermodynamic properties requires precise and carefully controlled experimental techniques. The primary methods used for a volatile organic compound like **1-chloroethane** are calorimetry and vapor pressure measurements.

Adiabatic Heat-Capacity Calorimetry

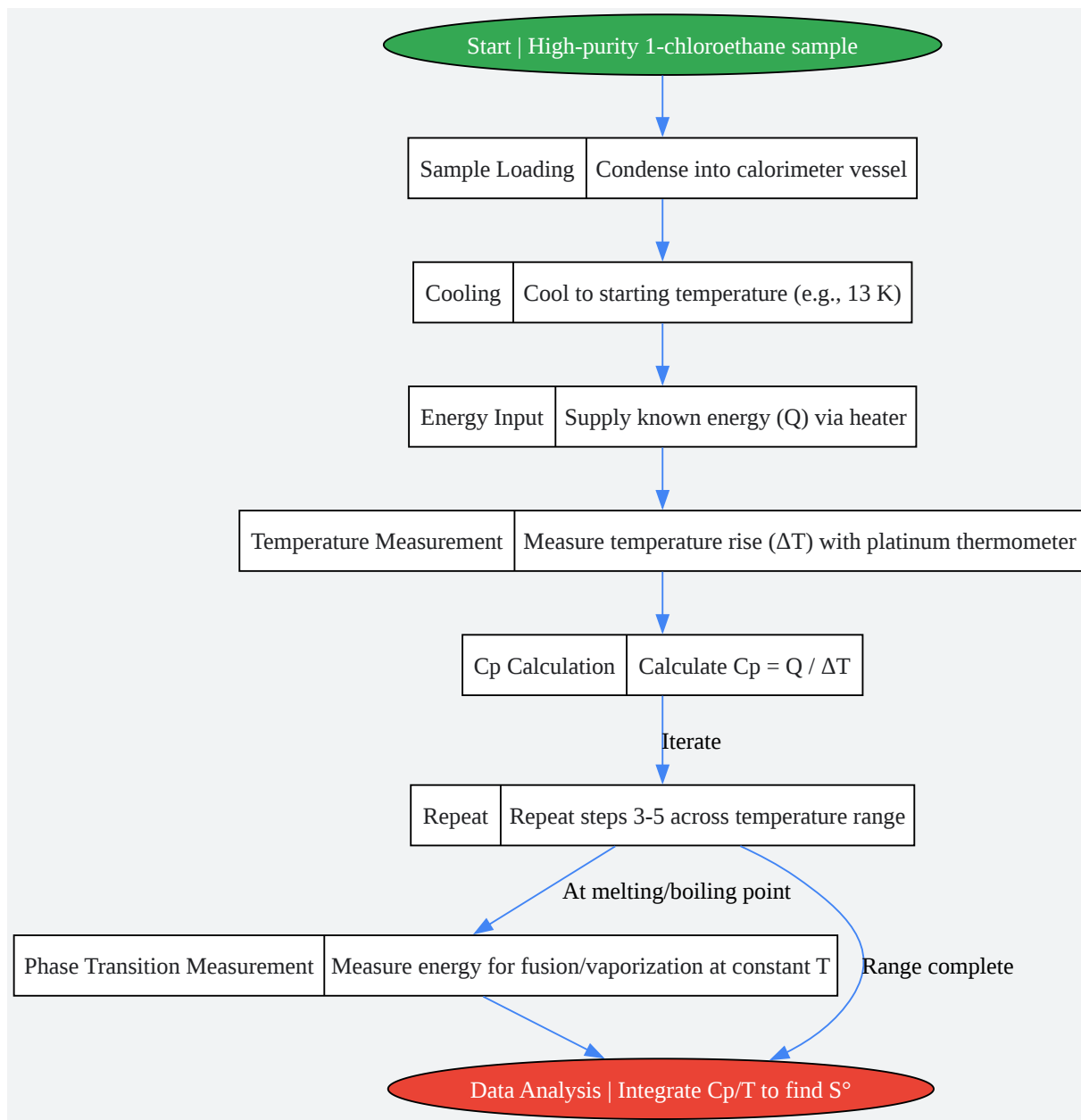
This is the principal method for determining heat capacities, entropies, and enthalpies of fusion and vaporization.

Objective: To measure the heat capacity (C_p) of **1-chloroethane** in its solid and liquid phases, and to determine the enthalpies of phase transitions (fusion and vaporization).

Methodology:

- **Calorimeter Setup:** A sample of high-purity **1-chloroethane** is condensed into a gold-plated copper calorimeter vessel. The vessel is equipped with a heater and a platinum resistance thermometer for precise temperature measurement and energy input.
- **Adiabatic Shielding:** The calorimeter is suspended within a vacuum chamber and surrounded by adiabatic shields. The temperature of these shields is meticulously controlled to match the temperature of the calorimeter at all times, thereby minimizing heat exchange with the surroundings.
- **Measurement of Heat Capacity:**
 - The sample is cooled to a low starting temperature (e.g., near liquid helium or nitrogen temperatures).^[9]
 - A known quantity of electrical energy (Q) is supplied to the sample through the heater, causing a small, measured increase in temperature (ΔT).
 - The heat capacity is calculated using the formula: $C = Q / \Delta T$.
 - This process is repeated in small increments across the desired temperature range to generate a continuous heat capacity curve.^[9]
- **Measurement of Enthalpy of Fusion:**
 - As the sample reaches its melting point, the energy supplied will not raise the temperature but will instead drive the phase transition from solid to liquid.
 - The total energy required to melt the entire sample at a constant temperature is measured to determine the enthalpy of fusion ($\Delta_{\text{fus}}H^\circ$).

- Measurement of Enthalpy of Vaporization:
 - After the sample is fully liquid, an electrical current is passed through the heater to cause vaporization at a constant temperature (the boiling point).
 - The mass of the vaporized substance is determined, and the enthalpy of vaporization ($\Delta_{\text{vap}}H^\circ$) is calculated from the energy input and the amount of substance vaporized.^[9]
- Entropy Calculation: The absolute standard molar entropy (S°) is calculated by integrating the heat capacity data from 0 K to the standard temperature of 298.15 K, using the third law of thermodynamics. The calculation involves summing the entropy changes for each phase and phase transition: $S^\circ(T) = \int (C_p(\text{solid})/T) dT + \Delta_{\text{fus}}S^\circ + \int (C_p(\text{liquid})/T) dT + \Delta_{\text{vap}}S^\circ + \int (C_p(\text{gas})/T) dT$



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